

Spectroscopic Characterization of 2-(2-Hydroxyethyl)furan-3-carboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-(2-Hydroxyethyl)furan-3-carboxylic acid

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Introduction & Structural Analysis[1][2][3][4][5][6]

2-(2-Hydroxyethyl)furan-3-carboxylic acid ($C_7H_8O_4$, MW: 156.14 g/mol) is a substituted furan derivative characterized by a carboxylic acid moiety at the C3 position and a hydroxyethyl side chain at the C2 position.[1] This specific substitution pattern renders the molecule amphiphilic and reactive, often appearing as a degradation product of larger furan-containing fatty acids or as a specialized building block in heterocyclic synthesis.[1]

Structural Parameters[1][2][3][4][6][7][8][9]

- Molecular Formula: $C_7H_8O_4$ [1]
- Molecular Weight: 156.14 Da[1]
- Degrees of Unsaturation: 4 (Furan ring = 2 double bonds + 1 ring; Carboxylic acid = 1 double bond).[1]
- Key Functional Groups:

- Furan Ring: Aromatic heterocycle (distinctive UV/NMR signature).[1]
- Carboxylic Acid (C3): Strong H-bond donor/acceptor; acidic pH response.[1]
- Primary Alcohol (Side chain): Nucleophilic site; distinctive IR stretch.[1]

Spectroscopic Data Profile

The following data sets represent the expected spectroscopic signatures derived from high-fidelity structural analogs (e.g., 3-furoic acid, 2-methylfuran-3-carboxylic acid) and standard chemical shift principles. Experimental validation should align closely with these values.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy[3] [8]

Solvent System: DMSO-d₆ is recommended over CDCl₃ to prevent aggregation of the carboxylic acid and to clearly resolve the hydroxyl proton.[1]

Table 1: ¹H NMR Data (400 MHz, DMSO-d₆)

Position	Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment Logic
COOH	12.0 – 12.5	Broad Singlet	1H	—	Acidic proton; shift varies with concentration /temp.[1]
H-5	7.45 – 7.55	Doublet (d)	1H	$J \approx 1.8$ Hz	α -proton to ring oxygen; highly deshielded. [1]
H-4	6.60 – 6.70	Doublet (d)	1H	$J \approx 1.8$ Hz	β -proton; coupled to H-5.[1]
OH	4.50 – 5.00	Broad Singlet	1H	—	Hydroxyl proton; exchangeable with D ₂ O.[1]
H-2'	3.65 – 3.75	Triplet (t)	2H	$J \approx 6.5$ Hz	Methylene adjacent to OH (–CH ₂ OH).[1]
H-1'	3.05 – 3.15	Triplet (t)	2H	$J \approx 6.5$ Hz	Methylene adjacent to Furan (Furan–CH ₂ –).[1]

Table 2: ¹³C NMR Data (100 MHz, DMSO-d₆)

Position	Chemical Shift (δ , ppm)	Carbon Type	Assignment Logic
C=O	164.0 – 166.0	Quaternary (Cq)	Carboxylic acid carbonyl.
C-2	158.0 – 160.0	Quaternary (Cq)	Furan ring C2; deshielded by oxygen and alkyl substitution.
C-5	141.0 – 143.0	Methine (CH)	Furan ring C5; α -position to oxygen.[1]
C-3	114.0 – 116.0	Quaternary (Cq)	Furan ring C3; ipso to carboxylic acid.[1]
C-4	109.0 – 111.0	Methine (CH)	Furan ring C4; β -position.[1]
C-2'	59.0 – 61.0	Methylene (CH ₂)	Carbon attached to hydroxyl group (–CH ₂ OH).[1]
C-1'	30.0 – 32.0	Methylene (CH ₂)	Carbon attached to furan ring.[1]

B. Infrared (IR) Spectroscopy[8]

Method: ATR (Attenuated Total Reflectance) on solid sample.[1]

- 3500 – 2500 cm⁻¹ (Broad, Strong): O–H stretching overlap. The sharp band of the alcohol (~3400 cm⁻¹) overlaps with the broad, jagged "dimer" envelope of the carboxylic acid O–H stretch.[1]
- 1680 – 1710 cm⁻¹ (Strong): C=O stretching (Carboxylic acid).[1] Conjugation with the furan ring may lower this frequency slightly compared to aliphatic acids.
- 1580 – 1600 cm⁻¹ (Medium): C=C ring stretching (Furan skeletal vibration).[1]

- 1050 – 1150 cm^{-1} (Strong): C–O stretching (Primary alcohol and Furan C–O–C ether linkage).

C. Mass Spectrometry (MS)[1][3]

Method: ESI-MS (Electrospray Ionization) in Negative Mode (ESI-) is preferred for carboxylic acids.[1]

- Molecular Ion:
 - ESI(-):m/z 155 $[\text{M} - \text{H}]^-$ (Dominant peak).[1]
 - EI (70 eV):m/z 156 $[\text{M}]^+$ (Weak molecular ion).[1]
- Fragmentation Pattern (EI/CID):
 - m/z 138 $[\text{M} - \text{H}_2\text{O}]^+$: Loss of water (likely from the hydroxyethyl side chain reacting with the acid).
 - m/z 125 $[\text{M} - \text{CH}_2\text{OH}]^+$: Cleavage of the hydroxymethyl tail.
 - m/z 111 $[\text{M} - \text{COOH}]^+$: Decarboxylation (common in furoic acids).[1]

Experimental Protocols

Protocol A: NMR Sample Preparation

To ensure reproducible chemical shifts and resolution of the hydroxyl proton.[1]

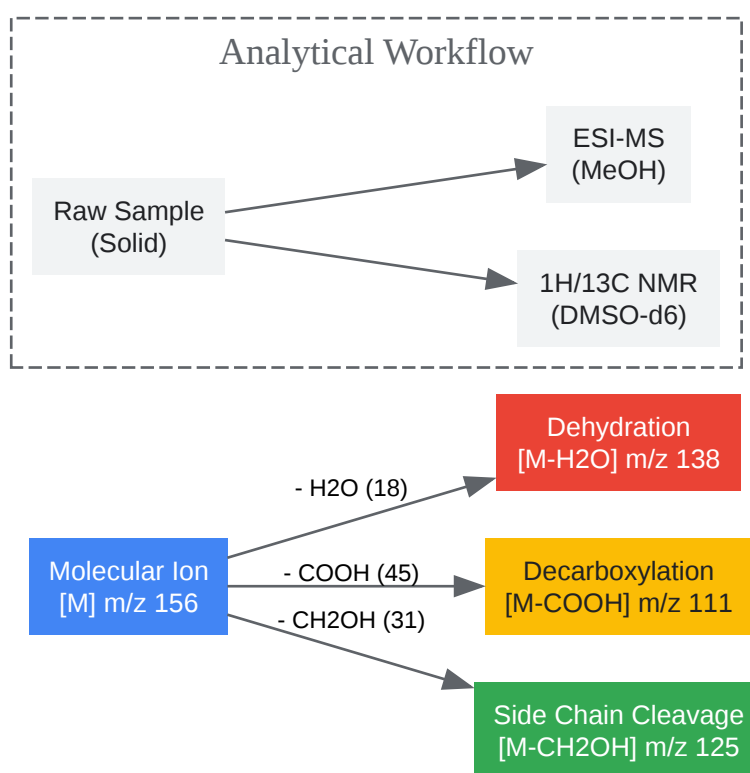
- Massing: Weigh 5–10 mg of the compound into a clean vial.
- Solvation: Add 0.6 mL of DMSO- d_6 (99.9% D).
 - Note: Avoid CDCl_3 if possible, as carboxylic acids often dimerize, causing peak broadening. DMSO disrupts dimers, sharpening the signals.
- Transfer: Filter the solution through a cotton plug into a standard 5mm NMR tube.
- Acquisition: Run ^1H NMR (16 scans) and ^{13}C NMR (512+ scans).

Protocol B: Mass Spectrometry (Direct Infusion)[1]

- Stock Solution: Dissolve 1 mg of compound in 1 mL Methanol (LC-MS grade).
- Dilution: Dilute 10 μ L of stock into 990 μ L of 50:50 Methanol:Water (with 0.1% Formic Acid for ESI+ or 5mM Ammonium Acetate for ESI-).
- Infusion: Inject at 10 μ L/min into the source.
- Mode: Scan m/z 50–300.

Visualization: Fragmentation & Workflow[1]

The following diagram illustrates the logical fragmentation pathway expected in Mass Spectrometry and the analytical workflow.



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Caption: Figure 1. Predicted Mass Spectrometry fragmentation pathways (left) and standard characterization workflow (right).

References

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Sources

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